Application Note: High-Throughput Antiviral Screening Using (3R,8S,9S,12S)-Atazanavir

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Compound of Interest	
Compound Name:	*(3R,8S,9S,12S)-Atazanavir*
CAS No.:	*1332981-14-2*
Cat. No.:	*B601529*

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Abstract & Introduction

(3R,8S,9S,12S)-Atazanavir (BMS-232632) is a potent, azapeptide inhibitor of the HIV-1 protease.[1] Unlike peptidomimetic inhibitors that strictly mimic the transition state of the substrate, Atazanavir incorporates an aza-linkage, improving its pharmacokinetic profile and resistance to cleavage.[1]

This application note details the rigorous protocol for utilizing **(3R,8S,9S,12S)-Atazanavir** as a reference standard or chemical probe in cell-based antiviral screening. While primarily validated for HIV-1, recent investigations have explored its utility against other viral proteases (e.g., SARS-CoV-2 Mpro), though with variable efficacy.[1] This guide focuses on the gold-standard HIV-1 Cytopathic Effect (CPE) inhibition assay using MT-4 T-cell lines, emphasizing the critical impact of serum protein binding and solubility on EC50 determination.[1]

Compound Profile & Mechanism of Action[1][2][3][4][5]

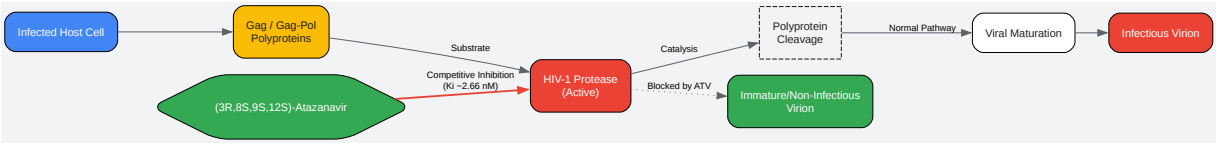
Chemical Identity[1]

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- IUPAC Name: Methyl N-[(1S)-1-{[(2S,3S)-3-hydroxy-4-[(2S)-2-[(methoxycarbonyl)amino]-3,3-dimethyl-N'-{[4-(pyridin-2-yl)phenyl]methyl}butanehydrazido]-1-phenylbutan-2-yl]carbamoyl}-2,2-dimethylpropyl]carbamate[1]
- Stereochemistry: The specific (3R,8S,9S,12S) configuration is critical for binding affinity.[1] Racemic mixtures will yield inconsistent IC50 data.[1]
- Target: HIV-1 Protease (Aspartyl protease).[1]

Mechanism of Action

Atazanavir binds to the active site of the HIV-1 protease, preventing the processing of viral Gag and Gag-Pol polyproteins.[1][2][3][4][5] This inhibition results in the release of immature, non-infectious viral particles.[1][4]



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Figure 1: Mechanism of Action.[1][6] Atazanavir competitively inhibits HIV-1 Protease, blocking polyprotein cleavage and preventing virion maturation.[1][2][5]

Critical Experimental Considerations (Expertise)

The "Serum Shift" Phenomenon

Atazanavir exhibits high binding (~86%) to human serum proteins, specifically Alpha-1-acid glycoprotein (AAG) and albumin.[1]

- Impact: The EC50 value in standard culture media (10% FBS) will be significantly lower (more potent) than in physiological conditions (50% Human Serum).[1]

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- Recommendation: For clinical relevance, perform a "serum shift assay" by running parallel titrations in 10% FBS and 40-50% Human Serum (HS).[1] The ratio (

) defines the protein binding effect.[1]

Solubility & Precipitation

Atazanavir is highly soluble in DMSO (>100 mg/mL) but practically insoluble in water at neutral pH.[1]

- Risk: Rapid dilution of high-concentration DMSO stocks into aqueous media can cause microprecipitation, leading to "false negatives" (compound not available to cells) or "false positives" (crystals causing cytotoxicity).[1]

- Protocol Adjustment: Ensure the final DMSO concentration in the well does not exceed 0.5% (v/v) and use an intermediate dilution step (see Protocol 4.2).

Detailed Protocols

Materials & Reagents

Reagent	Specification	Storage
(3R,8S,9S,12S)-Atazanavir	>98% Purity (HPLC)	-20°C (Desiccated)
MT-4 or MT-2 Cells	HTLV-1 transformed T-cell line	Liquid Nitrogen / 37°C
HIV-1 Strain	IIIB or NL4-3 (Laboratory adapted)	-80°C
DMSO	Cell Culture Grade (Sterile)	Room Temp
XTT or MTT Reagent	Tetrazolium salt for viability	-20°C
RPMI-1640 Medium	w/ L-Glutamine, 10% FBS	4°C

Protocol: Stock Solution Preparation

- Calculation: Calculate the mass required for a 10 mM stock.

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- MW of Atazanavir Sulfate: ~802.9 g/mol (Check specific salt form; Free base is ~704.9 g/mol).[1]
- Example: To make 1 mL of 10 mM stock using Free Base (704.9 g/mol), weigh 7.05 mg.[1]

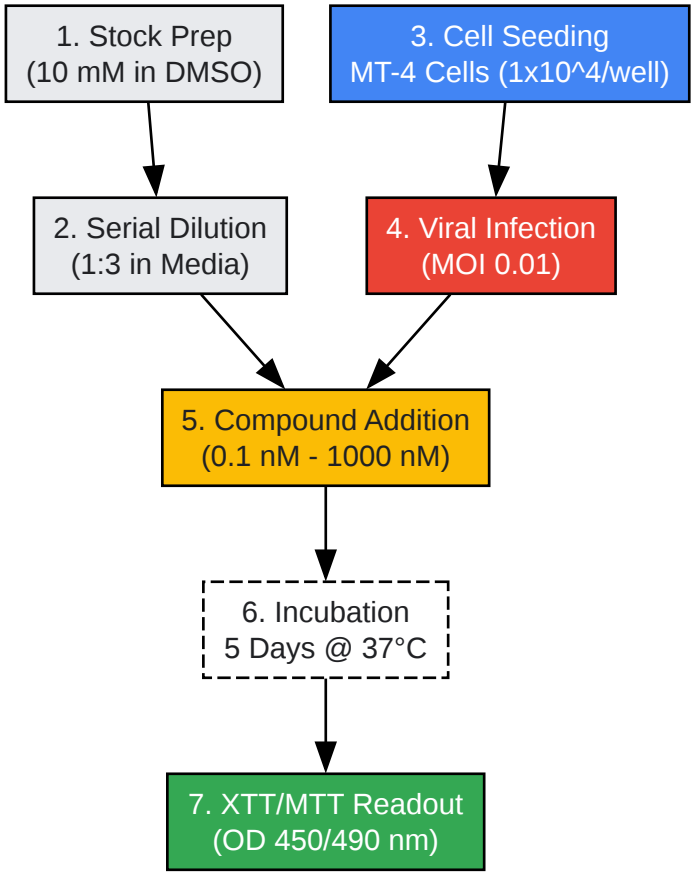
- Dissolution: Add 100% DMSO to the vial. Vortex vigorously for 30 seconds.[1]
- Clarification: Visually inspect for crystals.[1] If cloudy, sonicate in a water bath at 37°C for 5 minutes.
- Aliquot: Dispense into single-use aliquots (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C.

Protocol: HIV-1 CPE Inhibition Assay (High-Throughput)

This assay measures the ability of Atazanavir to protect T-cells from virus-induced cell death (Cytopathic Effect).[1]

Workflow Diagram:

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Figure 2: Screening Workflow.[1] Sequential steps for the CPE inhibition assay.

Step-by-Step Procedure:

- Cell Preparation:
  - Harvest MT-4 cells in exponential growth phase.
  - Adjust density to

    cells/mL in RPMI-1640 (10% FBS).
- Compound Plate Setup (96-well):
  - Add 100 µL of media to all wells.[1]
  - Perform a 3-fold serial dilution of Atazanavir.[1]

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- Range: Start at 1 µM (1000 nM) down to 0.05 nM.
- Controls: Include "Cell Only" (No Virus, No Drug) and "Virus Only" (Virus, No Drug) wells.

- Infection:
  - Dilute HIV-1 stock (strain IIIB) to achieve a Multiplicity of Infection (MOI) of ~0.01.[1]
  - Note: The virus titer should be pre-calibrated to kill >90% of untreated cells by Day 5.[1]
- Co-Culture:
  - Add 50 µL of cell suspension (

    cells) to the compound plate.
  - Add 50 µL of diluted virus to the test wells and "Virus Only" controls.
  - Add 50 µL of media to "Cell Only" controls.[1]
  - Final Volume: 200 µL/well.[1]
- Incubation:
  - Incubate at 37°C, 5% CO2 for 5 days. Do not change media.
- Readout (XTT Method):
  - Add 50 µL of XTT labeling mixture to each well.
  - Incubate for 4 hours at 37°C.
  - Read absorbance at 450 nm (reference 650 nm).

Data Analysis & Interpretation

Calculating % Protection

Normalize the Optical Density (OD) values:

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[1]

Determining EC50 and CC50

- EC50 (Effective Concentration 50%): The concentration of Atazanavir protecting 50% of cells from viral induced death.[1]
  - Expected Range (HIV-1): 2 – 10 nM.[1]
- CC50 (Cytotoxic Concentration 50%): Determined in a parallel plate with uninfected cells treated with the same drug concentrations.[1]
  - Expected Range: > 10 µM (often > 50 µM).[1]
- Selectivity Index (SI): ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="ng-star-inserted display">

  [1]
  - Target: An SI > 1000 is typical for Atazanavir in MT-4 cells.[1]

Troubleshooting Guide

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Issue	Possible Cause	Corrective Action
High EC50 (>50 nM)	High MOI (Too much virus)	Retitrate virus input to achieve MOI 0.01.
Serum Protein Binding	Ensure FBS is 10%.[1] If using human serum, expect shift.[1]	
Drug Precipitation	Check stock solution clarity; ensure final DMSO <0.5%.	
Low Signal in Cell Control	Cell overgrowth/death	Check starting cell density; MT-4 cells grow rapidly.[1]
High Toxicity (Low CC50)	DMSO Toxicity	Include a "Vehicle Control" (DMSO only) to normalize.
Wrong Isomer	Confirm use of (3R,8S,9S,12S)-Atazanavir, not racemic.	

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